

3,3'-Disulfanediylbis(pyridin-2-amine) CAS number 125209-79-2 properties

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Compound of Interest

Compound Name: 3,3'-Disulfanediylbis(pyridin-2-amine)

Cat. No.: B174525

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An In-depth Technical Guide to 3,3'-Disulfanediylbis(pyridin-2-amine)

CAS Number: 125209-79-2

Molecular Formula: C₁₀H₁₀N₄S₂

Molecular Weight: 250.34 g/mol

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and potential applications of **3,3'-Disulfanediylbis(pyridin-2-amine)**. The information is intended for researchers, scientists, and drug development professionals.

Physicochemical Properties

Experimentally determined physicochemical data for **3,3'-Disulfanediylbis(pyridin-2-amine)** is limited in publicly available literature. The following table summarizes predicted properties from computational models.

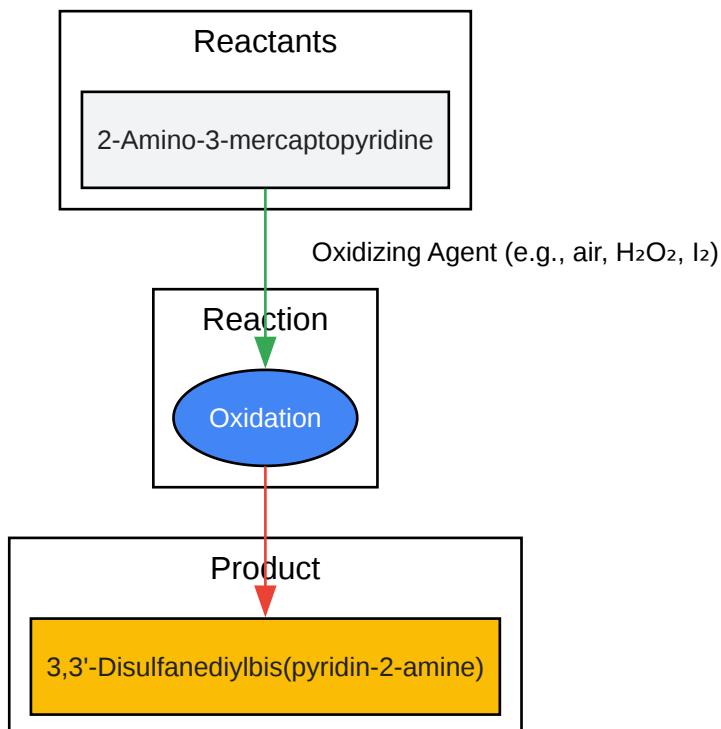
Property	Value	Source
Boiling Point	430.6 ± 45.0 °C at 760 mmHg	Predicted
Density	1.5 ± 0.1 g/cm ³	Predicted
logP	3.21	Predicted
Storage Temperature	2-8°C	[1]

Synthesis

The primary synthetic route to **3,3'-Disulfanediylibis(pyridin-2-amine)** involves the oxidation of its precursor, 2-amino-3-mercaptopypyridine (also known as 2-aminopyridine-3-thiol).

Proposed Synthesis Workflow

The synthesis is a straightforward oxidation reaction where a disulfide bond is formed between two molecules of the starting thiol.



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Caption: Proposed synthesis of **3,3'-Disulfanediylbis(pyridin-2-amine)**.

Experimental Protocol (Hypothesized)

While a specific protocol for this exact compound is not readily available, a general procedure for the oxidation of thiols to disulfides can be adapted.

Materials:

- 2-Amino-3-mercaptopypyridine
- Suitable solvent (e.g., ethanol, methanol, or a buffered aqueous solution)
- Oxidizing agent (e.g., hydrogen peroxide, iodine, or atmospheric oxygen)
- Base (optional, to facilitate deprotonation of the thiol)

Procedure:

- Dissolve 2-amino-3-mercaptopypyridine in the chosen solvent.
- Slowly add the oxidizing agent to the solution while stirring. The reaction progress can be monitored by thin-layer chromatography (TLC).
- If using atmospheric oxygen, the solution may be stirred vigorously in an open flask, potentially with the addition of a catalytic amount of a base.
- Once the reaction is complete, the solvent is removed under reduced pressure.
- The crude product is then purified, typically by recrystallization or column chromatography, to yield pure **3,3'-Disulfanediylbis(pyridin-2-amine)**.

Spectroscopic Analysis (Predicted)

Detailed experimental spectra for **3,3'-Disulfanediylbis(pyridin-2-amine)** are not available.

The following are predicted characteristics based on the functional groups present in the molecule.

¹H NMR Spectroscopy

The proton NMR spectrum is expected to show signals corresponding to the aromatic protons on the pyridine rings and the amine protons. The chemical shifts of the pyridine protons will be influenced by the positions of the amino and disulfide groups. The amine protons will likely appear as a broad singlet.

¹³C NMR Spectroscopy

The carbon NMR spectrum will display signals for the ten carbon atoms in the molecule. The carbons attached to the nitrogen and sulfur atoms will be deshielded and appear at a lower field.

Infrared (IR) Spectroscopy

Key IR absorption bands are expected for the N-H stretching of the primary amine (typically two bands in the 3500-3300 cm^{-1} region), C-N stretching, and aromatic C-H and C=C stretching vibrations. The S-S disulfide bond stretching is typically weak and may be difficult to observe.

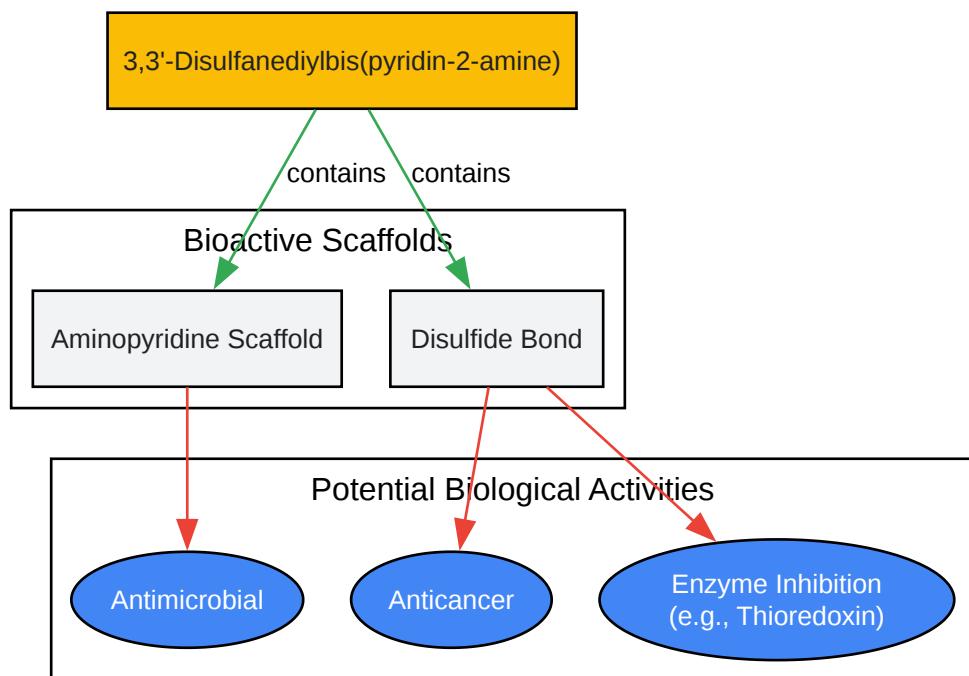
Mass Spectrometry

The mass spectrum should show a molecular ion peak (M^+) corresponding to the molecular weight of the compound (250.34 g/mol). Fragmentation patterns would likely involve cleavage of the disulfide bond and fragmentation of the pyridine rings.

Potential Biological Activity and Applications

While no specific biological studies have been published for **3,3'-Disulfanediylibis(pyridin-2-amine)**, the aminopyridine and disulfide moieties are present in various biologically active molecules.

Relationship to Known Bioactive Scaffolds



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Caption: Potential biological relevance of the title compound.

- Aminopyridines are a class of compounds with a wide range of pharmacological activities.
- Pyridine disulfide compounds have been investigated for their antimicrobial and anticancer properties.^[2] Some pyridine-N-oxide disulfides isolated from natural sources have shown potent activity against various bacteria, including methicillin-resistant *Staphylococcus aureus* (MRSA).^[1]
- The disulfide bond can be a target for cellular redox systems, such as the thioredoxin system, which is often upregulated in cancer cells. Inhibition of this system can lead to increased oxidative stress and apoptosis in cancer cells.^[2]

Given these precedents, **3,3'-Disulfanediylbis(pyridin-2-amine)** is a candidate for investigation in antimicrobial and anticancer drug discovery programs. Its symmetrical structure and the presence of two aminopyridine units could lead to interesting binding properties with biological targets. Further research is warranted to synthesize and evaluate the biological activities of this compound.

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References

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